

Friedelin Storage & Handling

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Compound Focus: Friedelin

CAS No.: 559-74-0

Cat. No.: S528492

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The following table summarizes the critical storage parameters for **friedelin** based on manufacturer specifications [1].

Parameter	Condition	Notes
Long-Term Storage	-20°C or -80°C	-
Short-Term/Working Aliquot	-20°C	"sealed storage, away from moisture and light" [1]
Solubility (for 10 mM stock)	THF	8.33 mg/mL (19.52 mM); may require ultrasonication [1]
Stability in Solution	-80°C for 6 months; -20°C for 1 month	Store in sealed container to prevent solvent evaporation and moisture absorption [1]

Key Physicochemical Properties: **Friedelin** (CAS: 559-74-0) is a white to off-white solid with a molecular weight of 426.72 g/mol [1]. It is **freely soluble in chloroform, sparingly soluble in ethanol, and insoluble in water** [2], which is a key consideration for preparing stock solutions for biological assays.

Experimental Protocols & Data

For your experimental planning, here is a summary of key *in vivo* dosing data and anti-inflammatory experimental protocols from recent literature.

In Vivo Dosing and Administration [1]

The table below outlines protocols used in recent animal studies.

Model	Dose	Administration Route	Frequency & Duration	Key Finding
Scopolamine-induced neurodegeneration (Mouse)	30 mg/kg	Intraperitoneal (i.p.)	Once daily for 14 days	Improved oxidative stress and memory impairment [1]
Carrageenan-induced acute inflammation (Rat)	40 mg/kg	Oral gavage (p.o.)	Single dose	Maximally inhibited acute inflammatory response [1]
Collagenase-induced tendinopathy (Mouse)	40 μ M	Local injection near Achilles tendon	Once weekly for 4 weeks	Improved tendon strength and reduced inflammation [1]

Protocol: Anti-inflammatory Activity Assessment (In Vitro) [1]

This methodology can be adapted for investigating **friedelin**'s mechanism in cellular models.

- **1. Cell Culture:** Use tenocytes (or other relevant cell line, e.g., RAW 264.7 macrophages) and culture under standard conditions.
- **2. Pre-treatment:** Incubate cells with **friedelin** (e.g., 40 μ M) for a specified period (e.g., 2 hours).
- **3. Inflammation Induction:** Stimulate the cells with an inflammatory agent (e.g., LPS or the relevant cytokine for the disease model).
- **4. Co-incubation:** Maintain the cells with both **friedelin** and the inflammatory agent for 24 hours.
- **5. Analysis:**
 - **Protein Extraction:** Lyse cells to extract total protein.
 - **Western Blotting:** Analyze the activation of the NF- κ B pathway by measuring the levels of phosphorylated NF- κ B, I κ B α , and total NF- κ B.

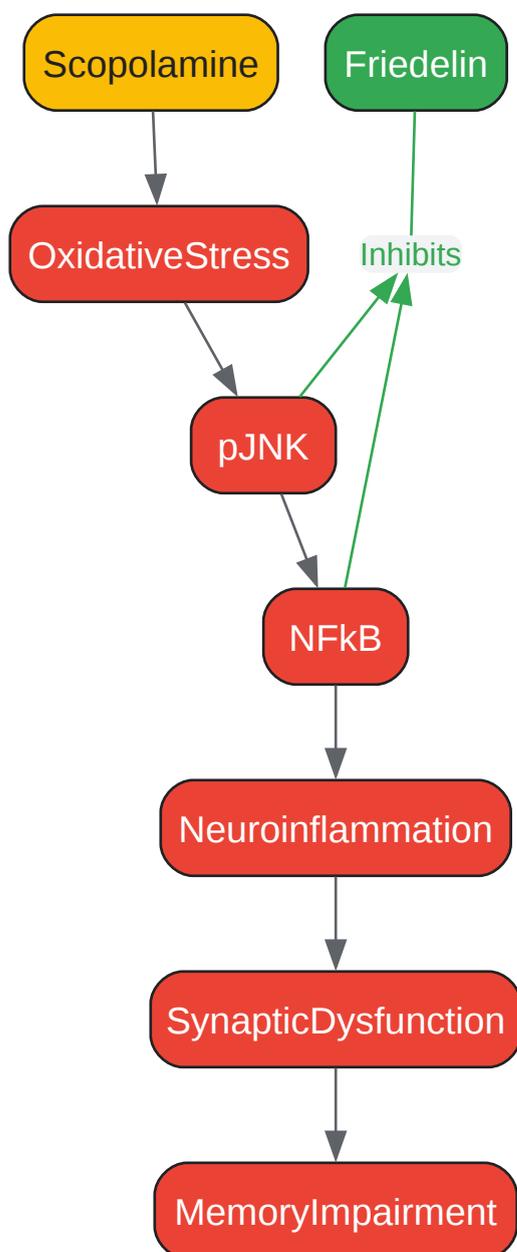
- **ELISA/qPCR:** Measure the secretion or expression of downstream inflammatory factors like IL-1 β , IL-6, and TNF- α .

Reported Outcome: In a tendinopathy model, this protocol demonstrated that **friedelin** (40 μ M, 24 hours) significantly inhibited NF- κ B pathway activation and reduced expression of IL-1 β , IL-6, and TNF- α [1].

Friedelin Properties and Neuroprotective Pathway

Friedelin is a pentacyclic triterpenoid derived from plants like *Maytenus ilicifolia* [1]. It acts as a non-competitive inhibitor of CYP3A4 and a competitive inhibitor of CYP2E1 [1], which is a crucial consideration for **drug interaction studies**. Its broad pharmacological profile includes anti-inflammatory, antioxidant, anticancer, and antimicrobial activities [3].

Research indicates a key neuroprotective mechanism involves the inhibition of the JNK/NF- κ B signaling pathway, which reduces oxidative stress, neuroinflammation, and neuronal dysfunction [4]. The diagram below illustrates this pathway.



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Frequently Asked Questions

What is the best practice for preparing and storing friedelin stock solutions?

- Weigh the powder quickly in a controlled environment to minimize moisture absorption.
- Prepare a concentrated stock solution (e.g., 10-50 mM) in an appropriate solvent like THF. Gently warm or use ultrasonication to ensure complete dissolution.

- Immediately aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles.
- Clearly label all aliquots with the compound name, concentration, date, and solvent.
- Store the aliquots at **-80°C for long-term stability (up to 6 months) or -20°C for shorter periods (1 month)** [1].

The experimental results for friedelin's activity are inconsistent. What could be the cause?

Inconsistencies can arise from several factors:

- **Bioavailability:** **Friedelin** has low water solubility [2], which can affect its absorption and activity in cellular and animal models. The use of appropriate vehicles (e.g, DMSO, cremophor) is critical.
- **Cell Line/Phenotype Variation:** Sensitivity to **friedelin** can vary greatly between different cell lines, as shown in the cytotoxicity data [1].
- **Degradation of Compound:** If the stock solution has been improperly stored, subjected to multiple freeze-thaw cycles, or kept beyond the recommended stability period, the effective concentration will decrease.
- **Differences in Metabolism:** As a CYP450 inhibitor [1], **friedelin's** effects can be influenced by the metabolic activity of the biological system used.

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